

# Commercial suppliers of (S)-2-(3-Bromophenyl)propanoic acid

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## Compound of Interest

Compound Name: (S)-2-(3-Bromophenyl)propanoic acid

Cat. No.: B13022717

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## An In-depth Technical Guide to Commercial Suppliers of (S)-2-(3-Bromophenyl)propanoic Acid

For researchers, scientists, and professionals in drug development, the procurement of high-quality, stereochemically pure reagents is a critical first step in the research and development pipeline. **(S)-2-(3-Bromophenyl)propanoic acid** is a valuable chiral building block in the synthesis of various pharmaceutical compounds. This guide provides a technical overview of its commercial availability, key quality parameters, and a procedural workflow for qualifying new batches of this chemical from suppliers.

## Commercial Availability and Supplier Specifications

**(S)-2-(3-Bromophenyl)propanoic acid** is available from a select number of specialized chemical suppliers. It is crucial for researchers to distinguish between the racemic mixture (CAS Number: 53086-52-5) and the desired (S)-enantiomer (CAS Number: 1146411-14-4) when sourcing this product. The following table summarizes the publicly available data from commercial suppliers who explicitly list the (S)-enantiomer.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Additional Information
MedChem Express	(S)-2-(3-Bromophenyl)propanoic acid	1146411-14-4	C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub>	229.07	Not specified	Drug intermediate for synthesis. <a href="#">[1]</a>
CP Lab Safety	(S)-2-(3-Bromophenyl)propanoic acid	1146411-14-4	C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub>	229.0706	98%	Country of Origin: USA. <a href="#">[2]</a>

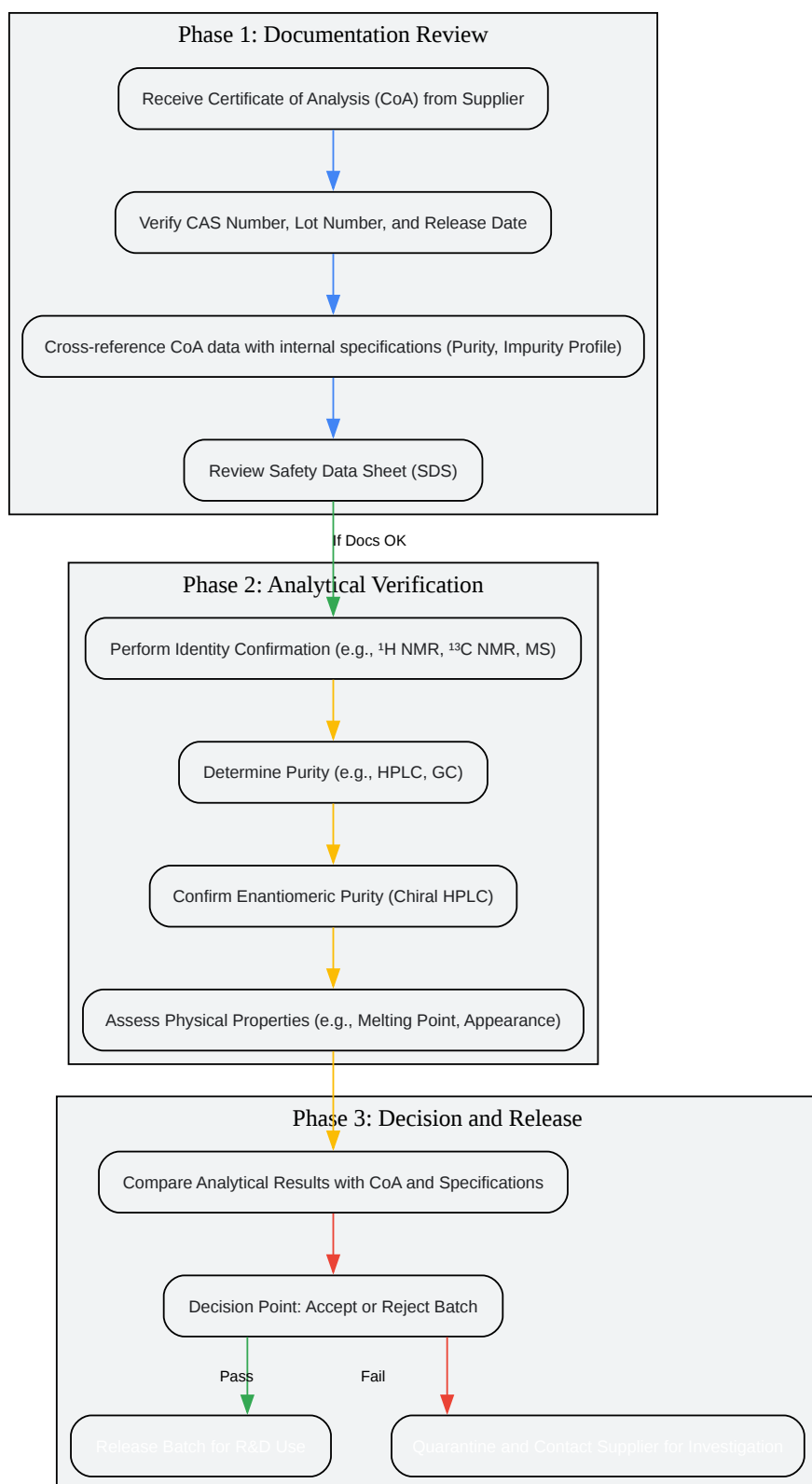
Note: Several other suppliers are listed on platforms like ChemicalBook for "2-(3-Bromophenyl)propanoic acid", including Finetech Industry Limited, Dayang Chem (Hangzhou) Co.,Ltd., and Zhejiang J&C Biological Technology Co.,Limited.[\[3\]](#) However, they do not consistently specify the enantiomeric purity, and researchers should make direct inquiries to ascertain the availability of the (S)-enantiomer.

## Experimental Protocols: Supplier and Batch Qualification

Detailed experimental protocols for the use of **(S)-2-(3-Bromophenyl)propanoic acid** are typically application-specific and developed in-house. However, a critical and universal experimental procedure for any research scientist is the qualification of a new chemical batch from a commercial supplier. This ensures the identity, purity, and consistency of the starting material, which is fundamental to the reliability and reproducibility of experimental results.

Below is a generalized workflow for the qualification of a new batch of **(S)-2-(3-Bromophenyl)propanoic acid**.

## Workflow for New Chemical Batch Qualification



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Caption: A generalized workflow for the qualification of a new chemical batch from a commercial supplier.

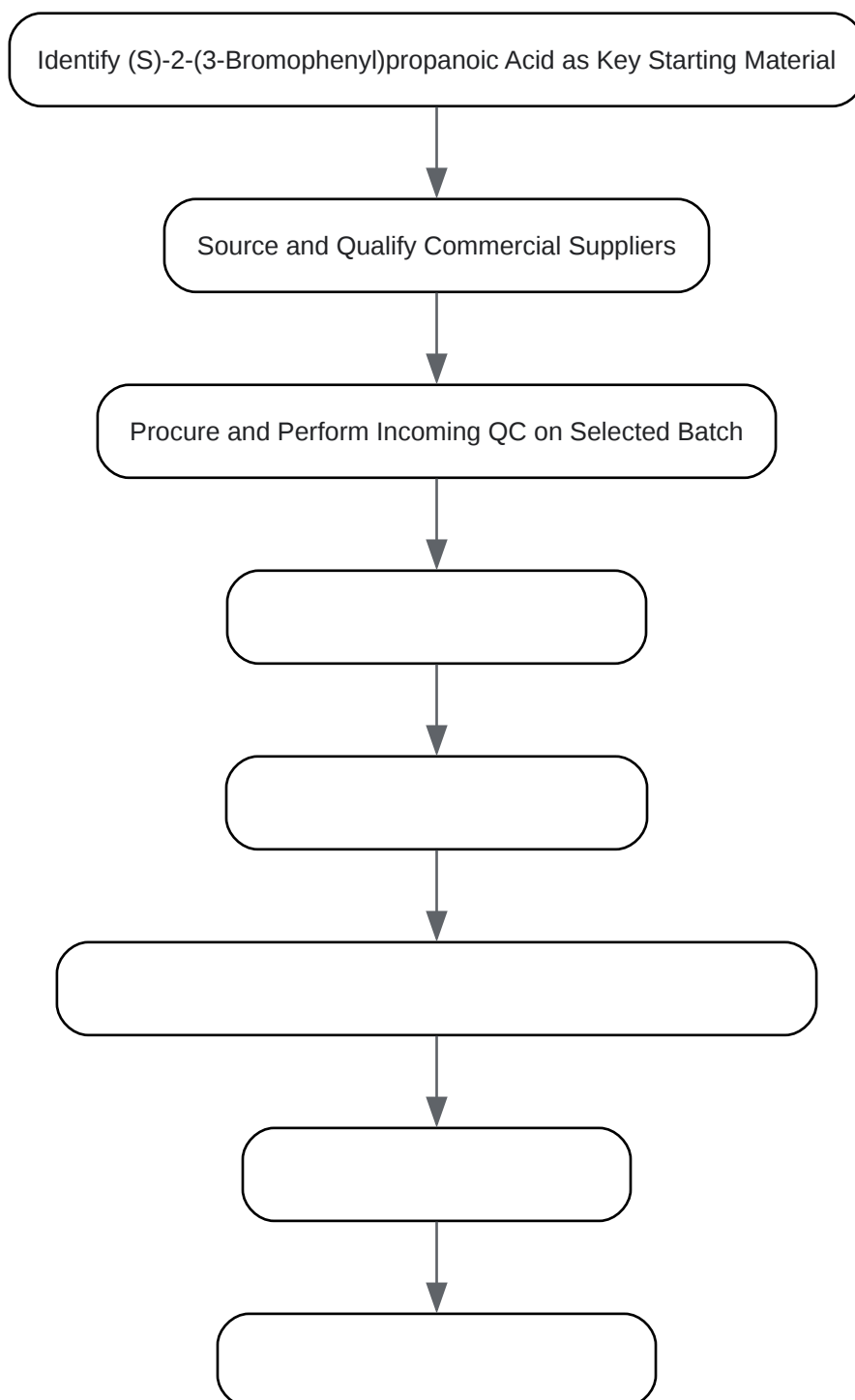
## Key Methodologies in Batch Qualification:

- Documentation Review:
  - Certificate of Analysis (CoA): This document, provided by the supplier, contains key quality control results for the specific batch, such as purity (often determined by HPLC or GC) and identity confirmation (often by NMR or IR).
  - Safety Data Sheet (SDS): Essential for understanding the handling, storage, and safety precautions for the chemical.
- Analytical Verification: It is best practice to independently verify the supplier's claims.
  - Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): Confirms the chemical structure of the compound. The resulting spectrum should be consistent with the structure of **(S)-2-(3-Bromophenyl)propanoic acid**.
  - High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound by separating it from any impurities. A high-resolution column should be used to achieve good separation.
  - Chiral HPLC: This is a critical step to confirm the enantiomeric excess (e.e.) of the (S)-enantiomer. This ensures that the material has not racemized and meets the stereochemical requirements of the subsequent synthesis.
  - Mass Spectrometry (MS): Confirms the molecular weight of the compound.
  - Melting Point: A sharp melting point range close to the literature value can be a good indicator of purity.

## Signaling Pathways and Logical Relationships

While **(S)-2-(3-Bromophenyl)propanoic acid** is a synthetic intermediate and not typically involved in biological signaling pathways itself, its use in the synthesis of pharmacologically active molecules necessitates a logical workflow for its integration into drug discovery projects.

The following diagram illustrates a simplified logical relationship from sourcing this starting material to its use in generating a lead compound.



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Caption: A logical workflow from sourcing a key starting material to identifying a lead compound in drug discovery.

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